

# Application Notes: Immunohistochemical Analysis of Ki67 Proliferation Marker Following BAY1082439 Treatment

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## Compound of Interest

Compound Name: BAY1082439

Cat. No.: B611978

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## Introduction

**BAY1082439** is an orally bioavailable, selective inhibitor of phosphoinositide 3-kinase (PI3K) with potent activity against PI3K $\alpha$ , PI3K $\beta$ , and PI3K $\delta$  isoforms.[1][2][3] The PI3K/AKT/mTOR signaling pathway is a critical regulator of cell proliferation, survival, and growth; its aberrant activation is a frequent event in many cancers, often due to loss of the tumor suppressor PTEN or activating mutations in the PIK3CA gene.[1][4][5] **BAY1082439** has demonstrated significant anti-tumor activity by blocking this pathway, leading to the inhibition of cell growth and the induction of apoptosis.[2][3][6]

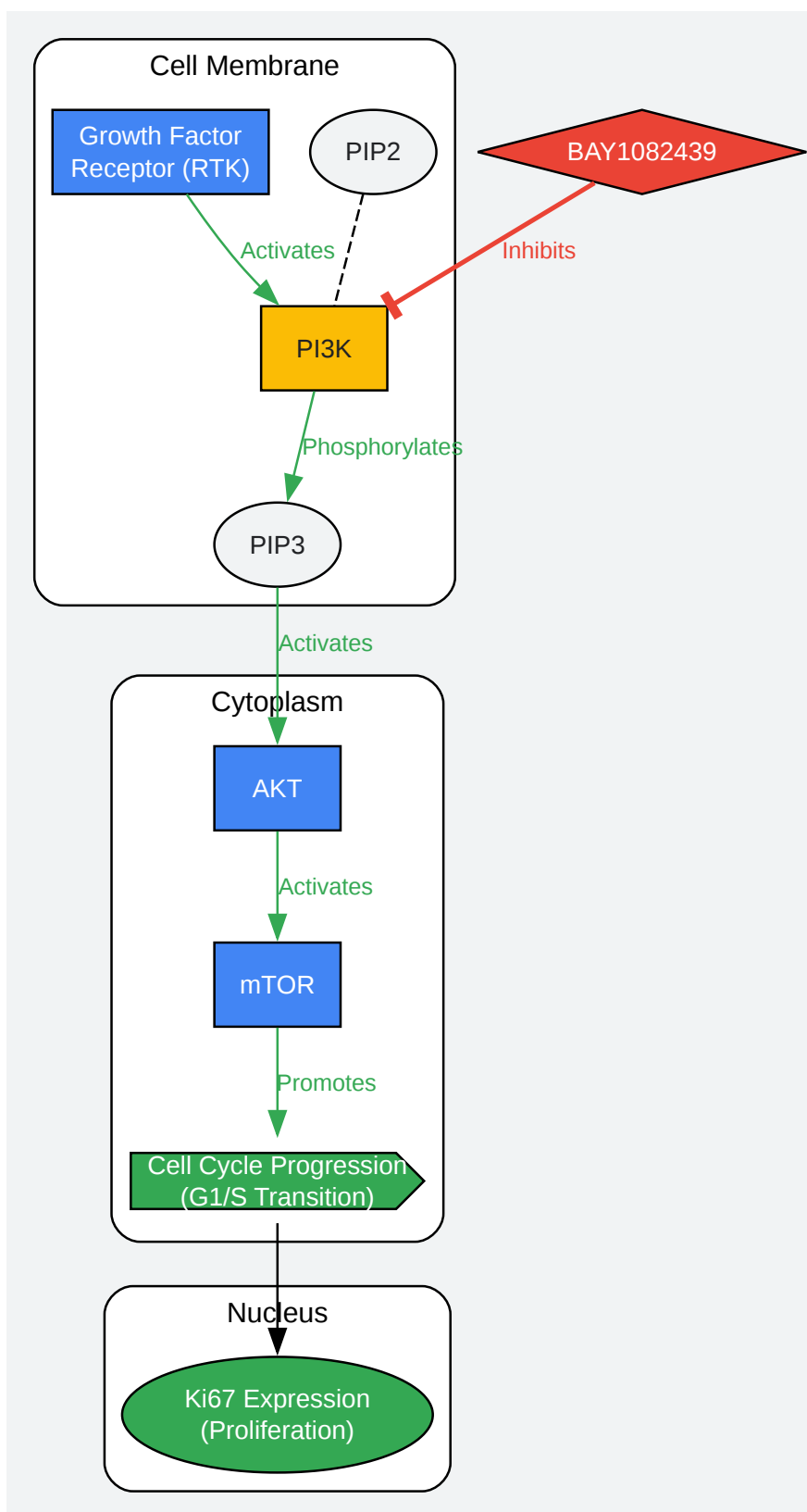
Ki67 is a nuclear protein that is strictly associated with cell proliferation and is expressed during all active phases of the cell cycle (G1, S, G2, and M), but is absent in resting cells (G0).[7] Consequently, the Ki67 labeling index, as determined by immunohistochemistry (IHC), is a widely used and reliable marker to assess the proliferative activity of cells within a tumor.

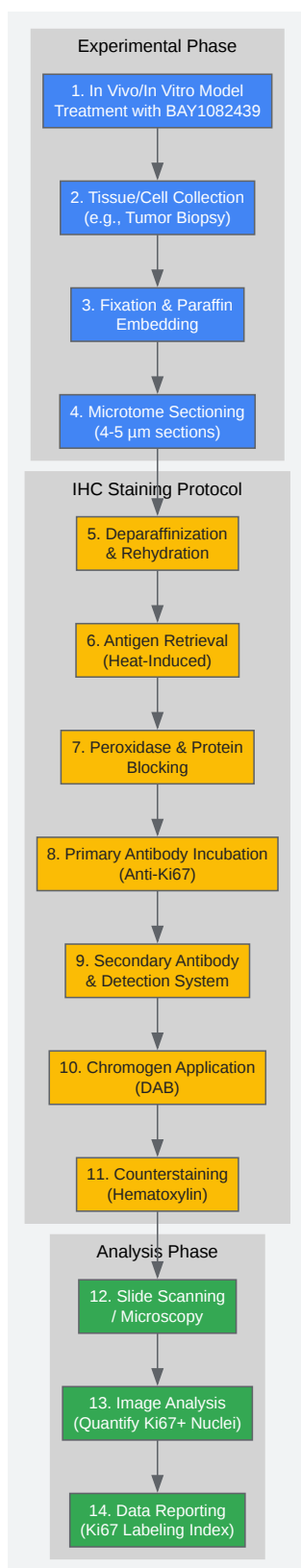
## Principle of Application

The primary application of Ki67 IHC staining in the context of **BAY1082439** treatment is to pharmacodynamically assess the compound's anti-proliferative efficacy. By inhibiting the PI3K/AKT pathway, **BAY1082439** is expected to block the G1/S cell cycle transition, thereby reducing the fraction of actively dividing cells.[3][6] A quantitative analysis of Ki67-positive cells in tumor tissue before and after treatment with **BAY1082439** can provide a robust measure of

the drug's biological effect. A significant reduction in the Ki67 labeling index post-treatment serves as a key biomarker for the intended anti-proliferative activity of **BAY1082439**.<sup>[3]</sup><sup>[8]</sup> This method is applicable to both preclinical animal models and clinical trial samples.<sup>[8]</sup>

## Signaling Pathway and Experimental Workflow





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